

CCT251545 tankyrase inhibition weak activity confirmation

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Compound Focus: CCT251545

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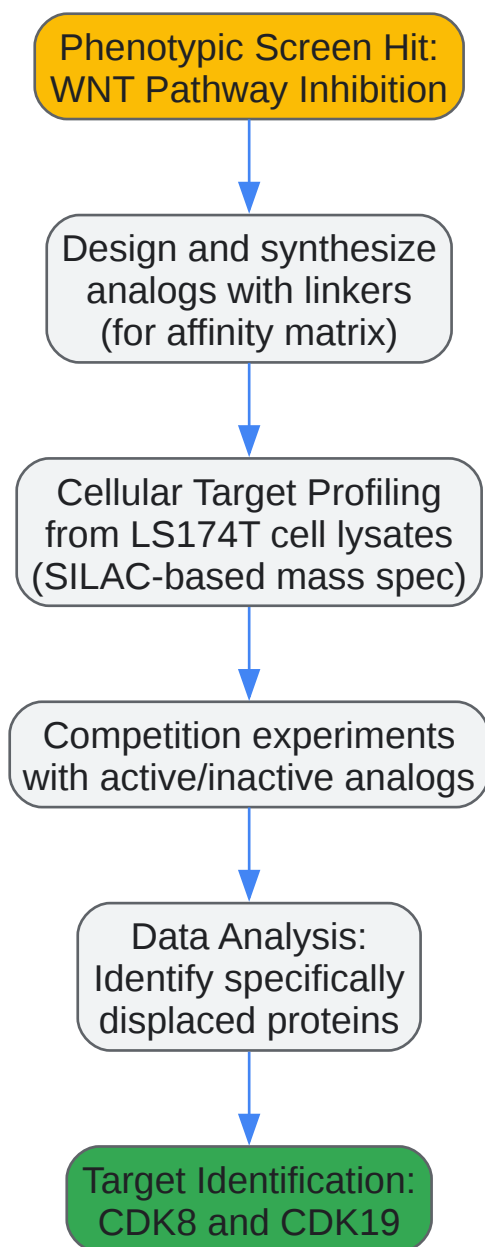
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CCT251545: Target and Mechanism of Action

CCT251545 was initially discovered from a cell-based screen for WNT pathway inhibitors [1]. Subsequent target identification experiments revealed that its primary molecular targets are the protein kinases **CDK8** and **CDK19**, not tankyrase [1] [2].

- **Primary Target:** CDK8 and CDK19 [1] [2]
- **Mechanism:** ATP-competitive inhibitor [2]
- **Binding Mode:** Type I kinase inhibitor, confirmed by X-ray crystallography (PDB: 5BNJ) [1] [2]

The diagram below illustrates the experimental workflow used to identify the true cellular target of **CCT251545**.



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Comparative Potency and Selectivity Profile

The following table summarizes the key quantitative data for **CCT251545**, showing its high potency for CDK8/19 and weak activity against potential off-targets. GSK3 α/β are related to WNT signaling but are inhibited at much higher concentrations.

Target	Potency (IC ₅₀ or Kd)	Assay System / Cell Line	Experimental Description
CDK8	5 - 7.2 nM [3] [4]	Biochemical / 7dF3 cells	Reporter displacement assay; WNT signaling inhibition [3]
CDK19	6.0 nM [4]	Biochemical	Reporter displacement assay [2]
GSK3 α	462 nM [2]	Biochemical (Millipore panel)	Kinase activity assay [2]
GSK3 β	690 nM [2]	Biochemical (Millipore panel)	Kinase activity assay [2]
PRKCQ	122 nM [2]	Biochemical (Millipore panel)	Kinase activity assay [2]
WNT Pathway	IC ₅₀ = 5 nM [3]	Cell-based (7dF3)	TCF/LEF reporter gene assay [3]
WNT Pathway	IC ₅₀ = 7 nM [1]	Cell-based (PA-1)	Inhibition of WNT3A-induced signaling [3]
Cellular GI ₅₀	7.8 - 48.6 μ M [3]	Various cancer cell lines (e.g., HT-29, HCT-116)	72-hour cell viability (MTT/resazurin assay) [3]

CCT251545 demonstrates exceptional selectivity. In a panel of 291 kinases, it inhibited only 6 by more than 50% at 1 μ M, with CDK8 and CDK19 being the most potently bound [1]. Live-cell studies confirmed high selectivity across the CDK family, with no collateral binding to other CDKs below 1 μ M [2].

Key Experimental Protocols

To ensure reproducibility, here are the methodologies for key experiments cited.

- **Target Identification (SILAC-based Affinity Capture) [1]:**
 - **Cell Culture:** Grow LS174T colon carcinoma cells in SILAC media with light or heavy isotopic amino acids.
 - **Affinity Purification:** Incubate cell lysates with sepharose-immobilized compound **5** (a **CCT251545** derivative with a linker).

- **Competition:** Displace bound proteins with a concentration range of soluble, unconjugated analogs (active and inactive).
- **Mass Spectrometry:** Identify and quantify specifically displaced proteins using SILAC ratios.
- **Cellular Thermal Shift Assay (CETSA) [1]:**
 - **Compound Treatment:** Treat SW620 human colorectal cancer cells with **CCT251545** or vehicle.
 - **Heat Denaturation:** Heat aliquots of cell lysates (or intact cells) to a range of temperatures.
 - **Separation:** Separate soluble (folded) protein from aggregates.
 - **Detection:** Quantify remaining soluble CDK8 and CDK19 by immunoblotting to confirm direct target engagement.
- **Kinase Selectivity Profiling [2]:**
 - **Assay Panel:** Test **CCT251545** at 1 μM against a diverse panel of 293 kinases.
 - **Measurement:** Measure remaining kinase activity.
 - **Validation:** For kinases showing >50% inhibition, determine full IC_{50} curves.

Comparison with Other CDK8/19 Inhibitors

CCT251545 is one of several well-characterized CDK8/19 inhibitors. The table below provides a comparative overview based on a recent virtual screening study [5].

Compound Name	Reported IC_{50} for CDK8	Key Characteristics
Cortistatin A	17 nM	Natural product; first reported high-affinity, selective ligand [5] [4]
SEL120-34A	4 nM	Potent inhibitor; in clinical development [5]
CCT251545	5 nM	Orally bioavailable; discovered via phenotypic screen; selective chemical probe [3] [1] [5]
CCT251921	2.3 nM	Analog of CCT251545; optimized for reduced metabolic clearance [5] [4]

Compound Name	Reported IC ₅₀ for CDK8	Key Characteristics
Senexin A	280 nM	Earlier generation inhibitor [5]

Conclusion

CCT251545 is a **selective chemical probe for CDK8 and CDK19**, not a tankyrase inhibitor. It exhibits potent, low-nanomolar activity against CDK8/19 with strong selectivity over other kinases, including weak, likely non-physiological inhibition of GSK3 α/β at much higher concentrations [1] [2]. Its well-characterized activity and suitability for in vivo studies make it a valuable tool for exploring the biological roles of CDK8 and CDK19.

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